

Isotopic Purity of Cefotaxime-d3: A Technical Guide for Research Applications

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Compound of Interest

Compound Name: Cefotaxime-d3

Cat. No.: B15556599

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the isotopic purity of **Cefotaxime-d3**, a deuterated analog of the third-generation cephalosporin antibiotic, Cefotaxime. The incorporation of deuterium in place of hydrogen atoms can offer significant advantages in various research applications, including metabolic studies, pharmacokinetic analyses, and as an internal standard in quantitative bioanalysis. Ensuring the isotopic and chemical purity of **Cefotaxime-d3** is paramount for the accuracy and reliability of experimental results.

Core Data Summary

The quality of **Cefotaxime-d3** is defined by its chemical and isotopic purity. Below is a summary of typical specifications, based on commercially available reference standards.

Chemical and Isotopic Purity Specifications

Parameter	Specification	Method
Chemical Purity	>95%	HPLC
Isotopic Purity	>95% Deuterium Incorporation	Mass Spectrometry
Appearance	White to Pale Brown Solid	Visual
Molecular Formula	C ₁₆ H ₁₄ D ₃ N ₅ O ₇ S ₂	-
Molecular Weight	458.48 g/mol	-
Storage	-20°C	-

Isotopic Distribution of Cefotaxime-d3

The isotopic distribution provides a detailed view of the deuteration level within a batch of **Cefotaxime-d3**. The following table presents representative data from a Certificate of Analysis for a commercially available standard.[\[1\]](#)

Isotopic Species	Normalized Intensity (%)
d ₀ (unlabeled)	0.10
d ₁	0.15
d ₂	0.40
d ₃	99.35

This data indicates a very high level of isotopic enrichment, with over 99% of the molecules containing three deuterium atoms.

Experimental Protocols

Accurate determination of isotopic and chemical purity is essential for the validation of **Cefotaxime-d3** for research use. The following are detailed methodologies for key analytical techniques.

Chemical Purity Determination by High-Performance Liquid Chromatography (HPLC)

This method is designed to separate and quantify **Cefotaxime-d3** from its non-deuterated counterpart and other impurities.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system with a UV detector.
- C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (optional, for pH adjustment)

Procedure:

- Mobile Phase Preparation: Prepare a mobile phase of acetonitrile and water (e.g., 70:30 v/v). Degas the mobile phase before use.
- Standard Preparation: Accurately weigh and dissolve **Cefotaxime-d3** reference standard in the mobile phase to a known concentration (e.g., 1 mg/mL).
- Sample Preparation: Prepare the **Cefotaxime-d3** sample to be tested at the same concentration as the standard.
- Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 µL
 - Column Temperature: 25°C

- UV Detection Wavelength: 254 nm
- Analysis: Inject the standard and sample solutions into the HPLC system.
- Data Interpretation: The chemical purity is calculated by dividing the peak area of **Cefotaxime-d3** by the total peak area of all components in the chromatogram.

Isotopic Purity and Distribution Analysis by Mass Spectrometry (MS)

Mass spectrometry is a powerful technique for determining the isotopic enrichment and distribution of deuterated compounds.^{[2][3]}

Instrumentation:

- High-Resolution Mass Spectrometer (HRMS) such as a Quadrupole Time-of-Flight (Q-TOF) or Orbitrap instrument, coupled with an electrospray ionization (ESI) source.

Reagents:

- Methanol or Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (for enhancing ionization)

Procedure:

- Sample Preparation: Prepare a dilute solution of **Cefotaxime-d3** (e.g., 1 µg/mL) in an appropriate solvent (e.g., 50:50 methanol/water with 0.1% formic acid).
- Infusion and Ionization: Infuse the sample solution directly into the ESI source at a low flow rate (e.g., 5-10 µL/min). Use positive ion mode for analysis.
- Mass Spectrometer Settings:
 - Mass Range: Scan a mass range that includes the molecular ions of unlabeled Cefotaxime (m/z ~456) and **Cefotaxime-d3** (m/z ~459).

- Resolution: Set the instrument to a high resolution ($>10,000$) to resolve the isotopic peaks.
- Data Acquisition: Acquire the mass spectrum, ensuring sufficient signal intensity.
- Data Analysis:
 - Identify the peaks corresponding to the unlabeled (d_0), partially deuterated (d_1 , d_2), and fully deuterated (d_3) forms of Cefotaxime.
 - Calculate the relative abundance of each isotopic species.
 - The isotopic purity is reported as the percentage of the d_3 species relative to the sum of all isotopic species.

Structural Confirmation and Deuterium Location by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is used to confirm the chemical structure of **Cefotaxime-d3** and to verify the location of the deuterium atoms.

Instrumentation:

- High-field NMR spectrometer (e.g., 400 MHz or higher) with a proton (^1H) and deuterium (^2H) probe.

Reagents:

- Deuterated solvent (e.g., DMSO- d_6 or Methanol- d_4)

Procedure:

- Sample Preparation: Dissolve an accurately weighed amount of **Cefotaxime-d3** in the chosen deuterated solvent.
- ^1H NMR Acquisition:
 - Acquire a standard ^1H NMR spectrum.

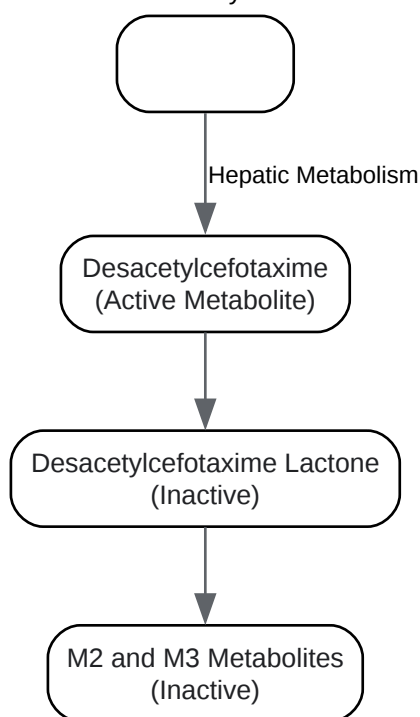
- The absence or significant reduction of the signal corresponding to the methoxy protons will confirm the location of the deuterium atoms.
- ^2H NMR Acquisition:
 - Acquire a ^2H NMR spectrum.
 - A signal in the deuterium spectrum at the chemical shift corresponding to the methoxy group will confirm the presence and location of the deuterium label.
- Data Analysis: Compare the acquired spectra with the known spectra of unlabeled Cefotaxime to confirm the structure and the position of deuteration.

Visualizations

Metabolic Pathway of Cefotaxime

Cefotaxime is metabolized in the liver to its primary active metabolite, desacetylcefotaxime, and further to inactive metabolites.^{[4][5][6][7]} The use of **Cefotaxime-d3** can aid in tracing this metabolic pathway.

Metabolic Pathway of Cefotaxime

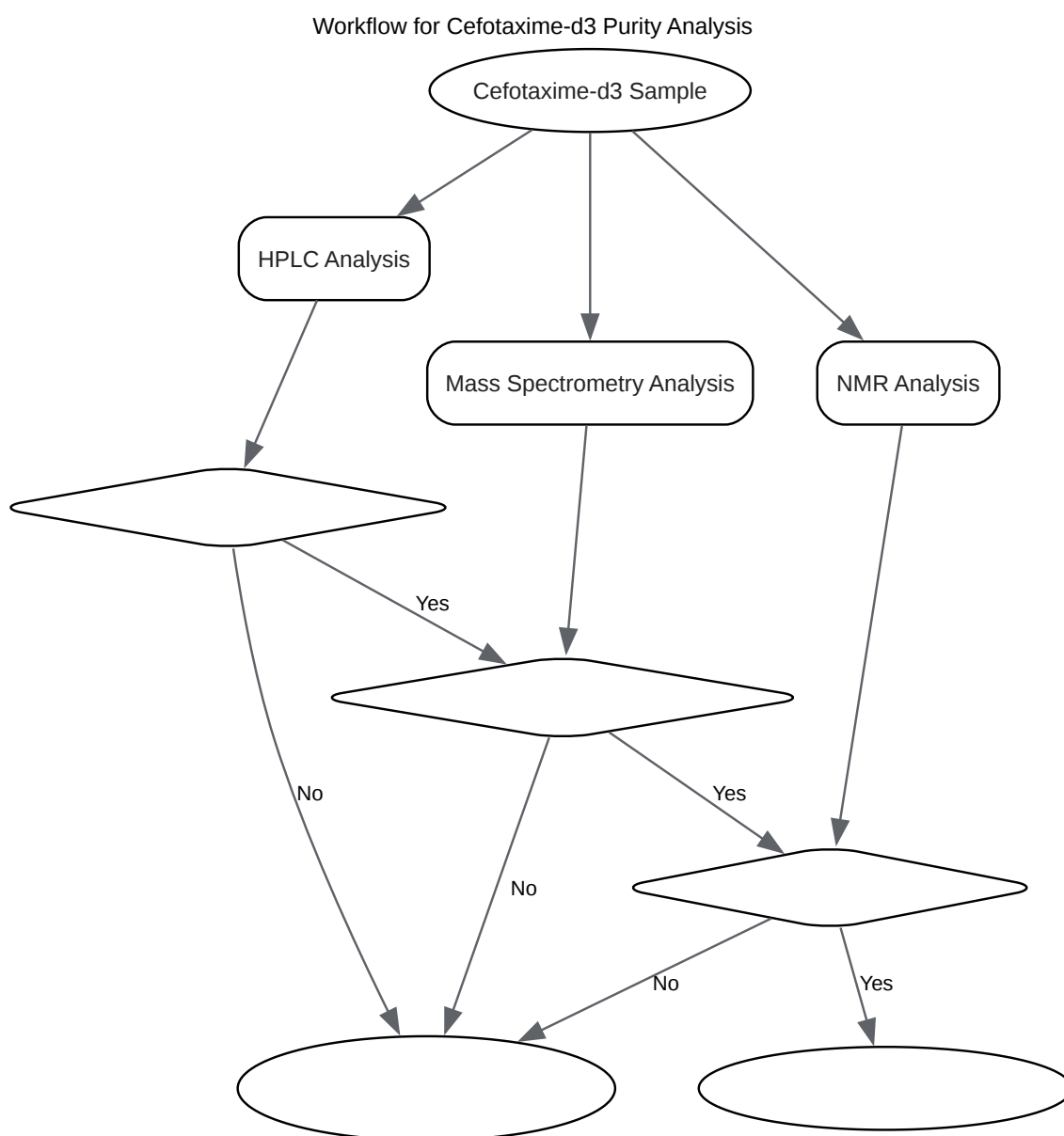


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Caption: Metabolic pathway of Cefotaxime in the liver.

Experimental Workflow for Isotopic Purity Determination

The following diagram illustrates the logical flow of experiments for the comprehensive analysis of **Cefotaxime-d3** purity.



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Caption: Experimental workflow for purity assessment of **Cefotaxime-d3**.

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